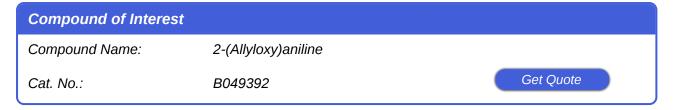


# Technical Guide: 2-Allyloxyaniline (CAS Number 27096-64-6)

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For Researchers, Scientists, and Drug Development Professionals

#### Introduction

2-Allyloxyaniline, with CAS number 27096-64-6, is an organic compound that belongs to the class of aromatic amines and ethers. Its chemical structure consists of an aniline ring substituted with an allyloxy group at the ortho position. While extensive biological data is not publicly available, this molecule serves as a versatile synthetic intermediate in organic chemistry, particularly in the preparation of more complex heterocyclic structures and in the study of reaction mechanisms. This guide summarizes the known physicochemical properties, synthetic applications, and spectral data for 2-Allyloxyaniline.

#### **Chemical and Physical Properties**

The fundamental properties of 2-Allyloxyaniline are summarized in the table below. This data is essential for its handling, storage, and application in synthetic protocols.



Property	Value	Reference
Molecular Formula	C <sub>9</sub> H <sub>11</sub> NO	
Molecular Weight	149.19 g/mol	_
Appearance	Solid	[1]
Boiling Point	Not available	
Melting Point	Not available	_
Density	Not available	_
Solubility	Soluble in common organic solvents	
SMILES	C=CCOc1ccccc1N	_
InChI	InChI=1S/C9H11NO/c1-2-6- 11-9-5-4-3-7-10-8(9)10/h2- 5,7H,1,6H2	<del>-</del>

### **Synthetic Applications**

2-Allyloxyaniline is primarily utilized as a precursor in multi-step organic syntheses. Its bifunctional nature, possessing both a nucleophilic amino group and a reactive allyl group, allows for a variety of chemical transformations.

#### **Synthesis of N-Sulfonylated Derivatives**

One documented application of 2-Allyloxyaniline is in the synthesis of N-sulfonylated compounds. For instance, it can be reacted with sulfonyl chlorides, such as p-toluenesulfonyl chloride (TsCl), in the presence of a base to yield N-Ts-2-allyloxyaniline.[2] This transformation is a key step in the preparation of substrates for studying reactions like palladium-catalyzed intramolecular allylic C-H amination.[2]

## Preparation of Aryldiazonium Salts for Cross-Coupling Reactions

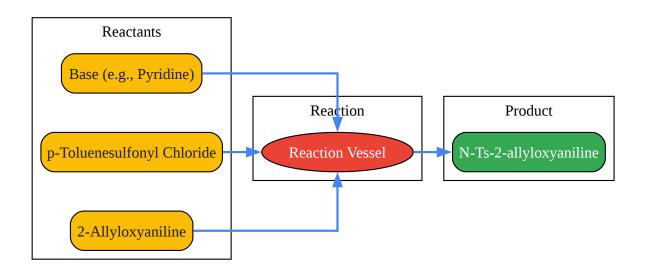


2-Allyloxyaniline can be converted into its corresponding aryldiazonium salt, 2- (allyloxy)phenyldiazonium tetrafluoroborate.[3] This is achieved through diazotization of the primary amine with an appropriate reagent. The resulting diazonium salt is a valuable intermediate for carbon-carbon bond formation via cross-coupling reactions, such as those with arylboronic acids.[3]

## **Experimental Protocols General Synthesis of N-Ts-2-Allyloxyaniline**

A representative, though not fully detailed, protocol for the synthesis of N-Ts-2-allyloxyaniline from 2-allyloxyaniline can be inferred from related syntheses.[2] A detailed, validated protocol for this specific transformation is not available in the provided search results.

Conceptual Workflow for N-Sulfonylation:



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Caption: Conceptual workflow for the N-sulfonylation of 2-Allyloxyaniline.

### **Spectral Data**

The following spectral data has been reported for 2-Allyloxyaniline and its derivatives.



#### <sup>1</sup>H NMR (Proton NMR)

• 2-allyloxyaniline (in CDCl<sub>3</sub>, 300 MHz)  $\delta$ : 7.02 (m, 1H), 6.45 (m, 3H), 5.93 (ddt, J=17.7 Hz, 12.1 Hz, 4.8 Hz, 1H).[1]

#### <sup>13</sup>C NMR (Carbon NMR)

N-Ts-2-allyloxyaniline (in CDCl<sub>3</sub>, 100 MHz) δ: 148.6, 143.6, 139.9, 136.3, 129.4, 127.2, 126.1, 125.2, 121.4, 121.2, 113.2, 111.8, 72.2, 21.5, 19.2.[2]

#### **Mass Spectrometry (MS)**

N-Ts-2-(methallyloxy)aniline (EIMS) m/z: 317 (M+), 252, 219, 162, 91.[2] (Note: This is for a closely related derivative).

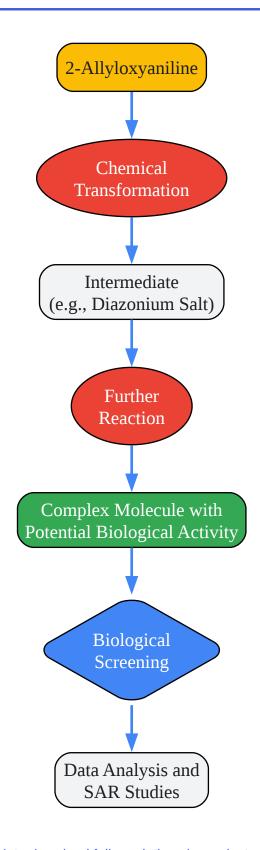
#### **Biological Activity and Signaling Pathways**

Currently, there is a significant lack of publicly available information regarding the biological activity, mechanism of action, and any associated signaling pathways for 2-Allyloxyaniline. Broader classes of compounds containing allyloxy moieties, such as some chalcone derivatives, have been investigated for antimicrobial and antioxidant properties.[4] However, these findings cannot be directly extrapolated to 2-Allyloxyaniline without specific experimental validation.

The primary role of 2-Allyloxyaniline in the scientific literature to date is that of a chemical building block. Its utility in constructing more complex molecules that may have biological relevance is an area for potential future investigation.

Logical Relationship as a Synthetic Intermediate:





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Caption: Role of 2-Allyloxyaniline as a starting material in synthetic chemistry.



## Safety and Handling

Based on available safety data sheets, 2-Allyloxyaniline should be handled with care. The following hazard statements are associated with this compound:

- H315: Causes skin irritation.[5]
- H319: Causes serious eye irritation.[5]

Precautionary statements include:

P264: Wash skin thoroughly after handling.[5]

Standard laboratory safety protocols, including the use of personal protective equipment (gloves, safety glasses), should be strictly followed when handling this chemical.

#### Conclusion

2-Allyloxyaniline (CAS 27096-64-6) is a valuable synthetic intermediate with applications in the construction of more complex organic molecules. While its own biological profile is not well-documented, its utility as a precursor in medicinal chemistry research warrants its inclusion in the chemist's toolkit. Further research is needed to explore the potential biological activities of 2-Allyloxyaniline and its derivatives.

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